

# Commercially Available $\beta$ -Carotene-d8 Standards: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *beta-Carotene-d8*

Cat. No.: *B15139026*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available  $\beta$ -Carotene-d8 standards, their analytical applications, and detailed methodologies for their use in research and development.  $\beta$ -Carotene-d8, a deuterated isotopologue of  $\beta$ -carotene, serves as an invaluable internal standard for mass spectrometry-based quantification, enabling precise and accurate measurement of  $\beta$ -carotene in complex biological matrices.

## Commercially Available $\beta$ -Carotene-d8

$\beta$ -Carotene-d8 is available from various chemical suppliers as a high-purity reference material. This stable isotope-labeled compound is crucial for studies in clinical and food research, particularly for pharmacokinetic and metabolic profiling.

## Product Specifications

Quantitative data for a commercially available  $\beta$ -Carotene-d8 standard is summarized in the table below. This information is critical for accurate experimental design and data interpretation.

Parameter	Value	Source
CAS Number	53163-44-3	MedChemExpress
Molecular Formula	C <sub>40</sub> H <sub>48</sub> D <sub>8</sub>	MedChemExpress
Molecular Weight	544.92 g/mol	MedChemExpress
Purity	96.42%	MedChemExpress

## Analytical Applications and Experimental Protocols

β-Carotene-d8 is predominantly utilized as an internal standard in chromatographic and mass spectrometric methods to correct for analyte loss during sample preparation and instrumental analysis. Its chemical and physical properties closely mimic that of the endogenous analyte, β-carotene, ensuring co-elution and similar ionization efficiency, which are essential for accurate quantification.

## Quantification of β-Carotene in Human Plasma by LC-MS/MS

This protocol outlines a common application of β-Carotene-d8 for the quantification of β-carotene in human plasma, a method frequently employed in clinical research and nutritional studies.

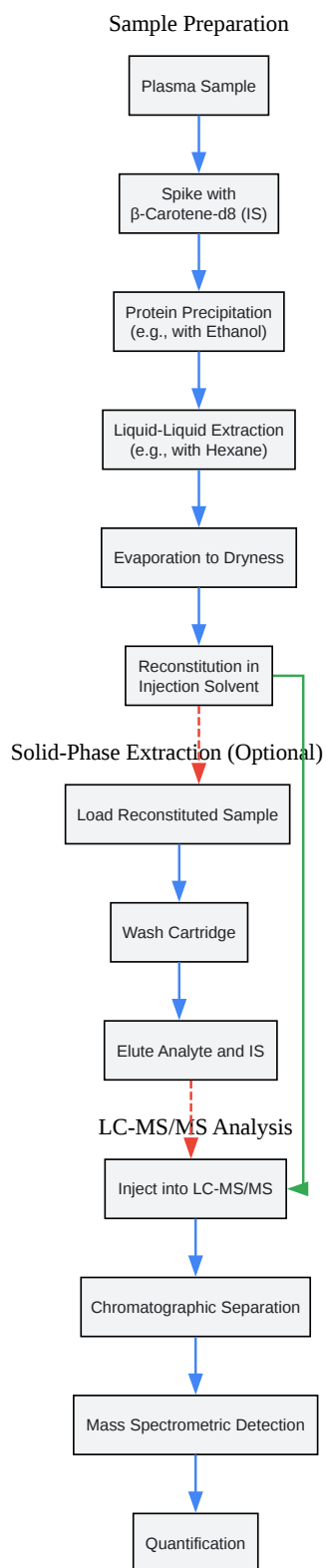
### 2.1.1. Materials and Reagents

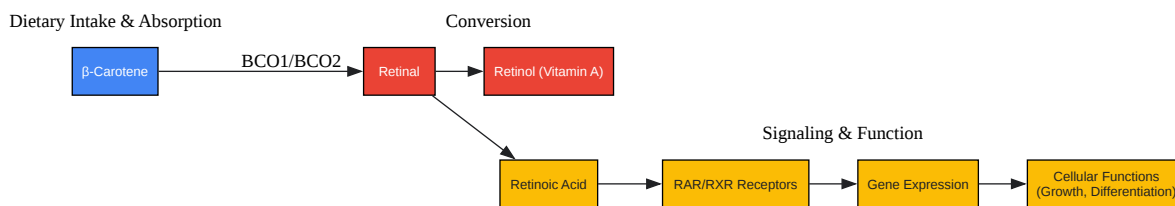
- β-Carotene-d8 (Internal Standard)
- β-Carotene (Analyte Standard)
- Human Plasma (e.g., K<sub>2</sub>EDTA)
- Hexane
- Ethanol
- Methanol

- Methyl-tert-butyl ether (MTBE)
- Water (LC-MS grade)
- Solid-Phase Extraction (SPE) Cartridges (e.g., aminopropyl-bonded silica)

#### 2.1.2. Experimental Workflow

The following diagram illustrates the general workflow for the quantification of  $\beta$ -carotene in human plasma using  $\beta$ -Carotene-d8 as an internal standard.





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)